

Cornuside solubility issues resolution

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Compound Focus: Cornuside

CAS No.: 131189-57-6

Cat. No.: S603785

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Cornuside Fact Sheet

The table below summarizes the key technical data for **cornuside** from supplier specifications and recent research.

| Property | Details |
|-------------------|---|
| Molecular Formula | C ₂₄ H ₃₀ O ₁₄ [1] [2] |
| Molecular Weight | 542.49 g/mol [1] [2] |
| CAS Number | 131189-57-6 [1] [2] |
| Physical Form | Solid, white to off-white [2] |
| Purity | ≥ 98% to 99.99% (as determined by HPLC) [1] [3] |
| Storage | -20°C powder, protect from light [1] [2] |

Solubility & Solution Preparation

Cornuside is typically dissolved in **DMSO** for *in vitro* studies. The table below outlines the standard procedures for preparing stock and working solutions.

| Solution Type | Solvent | Concentration | Preparation & Notes |
|---|---------|---------------|---------------------|
| <p> Stock Solution (for <i>in vitro</i>) Anhydrous DMSO 100 mg/mL (184.34 mM) [1] [2] • Sonication may be needed to dissolve. • Hygroscopic DMSO significantly impacts solubility; use freshly opened DMSO [1] [2]. Working Solution (for <i>in vivo</i>) 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [2] ≥ 2.5 mg/mL (4.61 mM) [2] • Prepare fresh for animal studies. • Method: Sequentially add DMSO stock to PEG300, Tween-80, then saline. Mix after each step until clear [2]. </p> | | | |

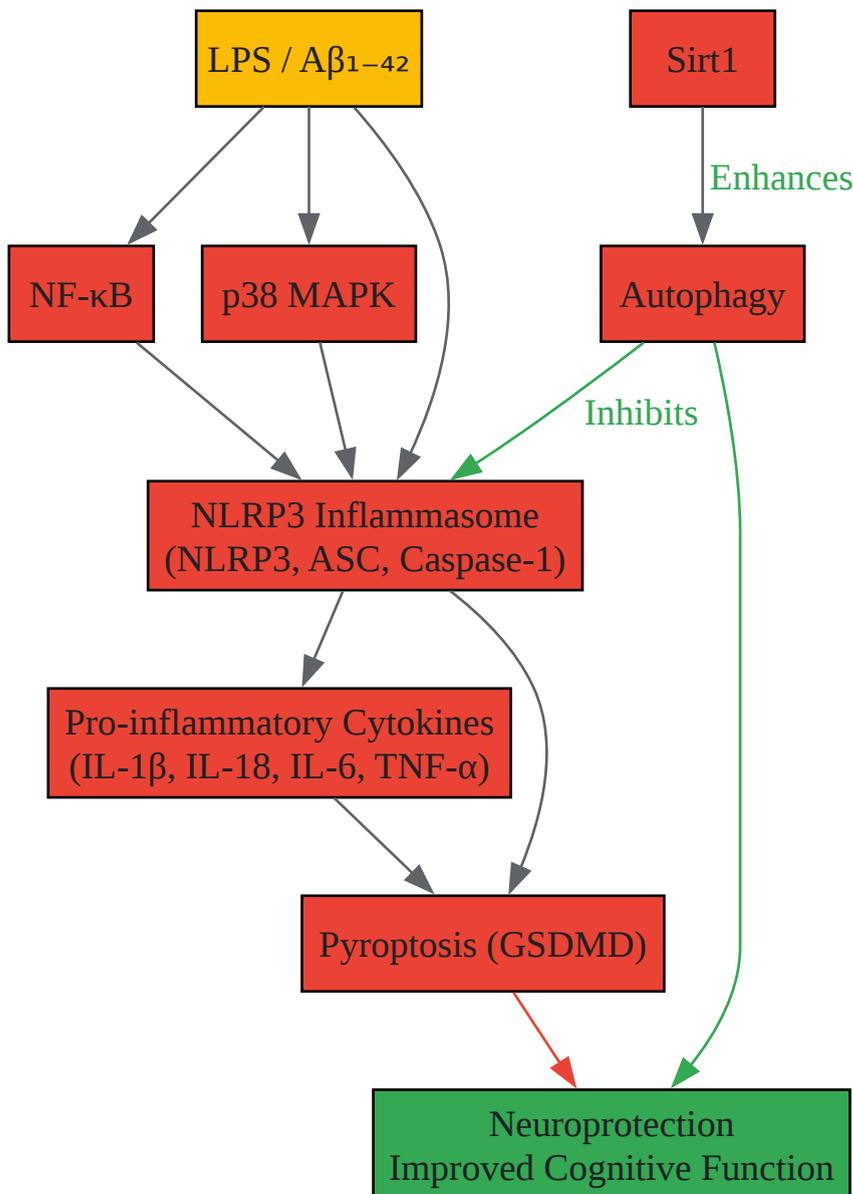
Critical Experimental Notes

Based on the gathered information, please pay close attention to the following points:

- **Solvent Order is Critical:** When preparing *in vivo* working solutions, you **must** add solvents in the specified order and ensure the solution is clear at each step before proceeding. Vortexing or brief sonication can aid in mixing [2].
- **DMSO Quality:** The emphasis on using fresh, anhydrous DMSO cannot be overstated, as absorbed water will drastically reduce the compound's solubility [1] [2].
- **Solution Stability:** Aliquot and store DMSO stock solutions at **-80°C (for 6 months) or -20°C (for 1 month)** to prevent inactivation from repeated freeze-thaw cycles. Protect from light [2].

Biological Context & Research Applications

Understanding the signaling pathways targeted by **cornuside** can help you design your experiments. Recent studies highlight its effects on pathways related to inflammation and autophagy.



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The diagram above shows that **cornuside**'s neuroprotective effects, demonstrated in Alzheimer's disease models, primarily work through two connected mechanisms:

- **Primary Pathway (in blue): Cornuside** enhances **Sirt1-mediated autophagy** [4]. This increased autophagy flux helps degrade the overactivated NLRP3 inflammasome.
- **Secondary Pathway (in red): Cornuside** directly inhibits the activation of key inflammatory signaling molecules like **NF-κB** and **p38 MAPK** [1] [2]. This reduces the subsequent activation of the NLRP3 inflammasome and the release of harmful cytokines, protecting neurons from pyroptosis (inflammatory cell death) [4] [3].

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References

1. Cornuside | NF- κ B inhibitor | Mechanism | Concentration [selleckchem.com]
2. Cornuside | p38 MAPK Inhibitor [medchemexpress.com]
3. Cornuside alleviates cognitive impairments induced by A β ... [alzres.biomedcentral.com]
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